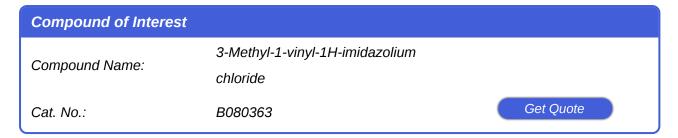


3-Methyl-1-vinyl-1H-imidazolium chloride CAS number 13474-25-4

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An In-depth Technical Guide to 3-Methyl-1-vinyl-1H-imidazolium chloride (CAS: 13474-25-4)

This technical guide provides a comprehensive overview of **3-Methyl-1-vinyl-1H-imidazolium chloride**, a versatile ionic liquid monomer. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, applications, and safety.

Chemical Identity and Physicochemical Properties

3-Methyl-1-vinyl-1H-imidazolium chloride, identified by the CAS number 13474-25-4, is an imidazolium-based salt. Its structure, featuring a vinyl group, makes it a key monomer for the synthesis of polymeric ionic liquids (PILs).[1]

Table 1: Physicochemical Properties of 3-Methyl-1-vinyl-1H-imidazolium chloride



Property	Value	Source	
CAS Number	13474-25-4	[1][2][3][4][5]	
Molecular Formula	C6H9CIN2	[2][6]	
Molecular Weight	144.60 g/mol	[1][2][4]	
IUPAC Name	1-ethenyl-3-methylimidazol-3- ium chloride	[2]	
Synonyms	1-Methyl-3-vinylimidazolinium chloride, 3-Methyl-1-vinyl-1H- imidazol-3-ium chloride	[2][5][6]	
Appearance	Clear colorless to light yellow liquid	[7]	
InChI Key	QARDSQYLYGISQN- UHFFFAOYSA-N	[1]	

Synthesis and Reactions

The synthesis of **3-Methyl-1-vinyl-1H-imidazolium chloride** can be achieved through various routes, primarily involving the quaternization of N-vinylimidazole.

Experimental Protocol: Direct Quaternization

This is the most common method for synthesizing **3-Methyl-1-vinyl-1H-imidazolium chloride**. [1]

Objective: To synthesize **3-Methyl-1-vinyl-1H-imidazolium chloride** by direct quaternization of 1-vinylimidazole.

Materials:

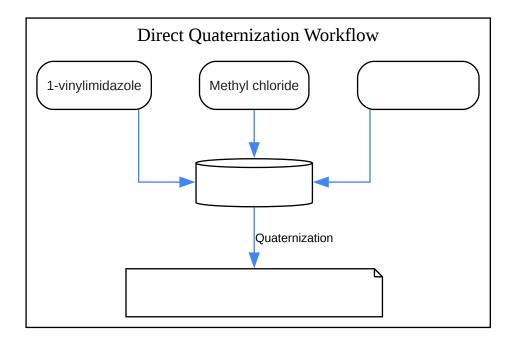
- 1-vinylimidazole
- · Methyl chloride



Aqueous solution

Procedure:

- Dissolve 1-vinylimidazole in an aqueous solution.
- Introduce methyl chloride into the solution to initiate the quaternization reaction.[8]
- The reaction involves the alkylation of the tertiary nitrogen atom (N-3) of the imidazole ring with the methyl group from methyl chloride.[1]
- The resulting product is a solution of 3-Methyl-1-vinyl-imidazolium chloride.[8]



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Direct Quaternization Workflow

Two-Step Synthesis Pathway

An alternative method involves a two-step process.[1]

Objective: To synthesize **3-Methyl-1-vinyl-1H-imidazolium chloride** in a two-step process.

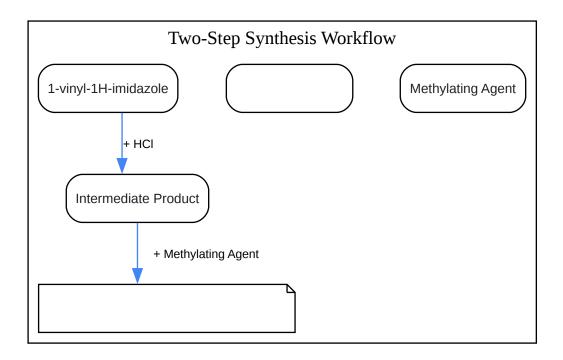
Materials:



- 1-vinyl-1H-imidazole
- · Hydrogen chloride
- Methylating agent

Procedure:

- React 1-vinyl-1H-imidazole with hydrogen chloride.
- Follow this with a methylation step using a suitable methylating agent to yield the final product.[1]



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Two-Step Synthesis Workflow

Anion Metathesis

The chloride anion in **3-Methyl-1-vinyl-1H-imidazolium chloride** can be exchanged with other anions to modify the physicochemical properties of the ionic liquid.[1]

Objective: To perform anion metathesis on **3-Methyl-1-vinyl-1H-imidazolium chloride**.

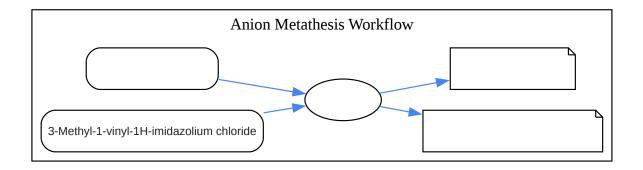


Materials:

- 3-Methyl-1-vinyl-1H-imidazolium chloride
- Silver tetrafluoroborate (AgBF₄)

Procedure:

- React 3-Methyl-1-vinyl-1H-imidazolium chloride with a salt containing the desired anion, for example, silver tetrafluoroborate (AgBF₄).[1]
- This reaction leads to the formation of 3-methyl-1-vinyl-1H-imidazolium tetrafluoroborate and the precipitation of silver chloride (AgCl).[1]
- The precipitation of the insoluble salt drives the reaction to completion.[1]



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Anion Metathesis Workflow

Applications

3-Methyl-1-vinyl-1H-imidazolium chloride is a precursor to Polymeric Ionic Liquids (PILs), which have a wide range of applications.

 Coatings: PILs derived from this monomer are used to create coatings with antistatic or antimicrobial properties.[1]



- Hydrogels: These copolymers are utilized in the development of hydrogels, which are threedimensional polymer networks capable of absorbing large amounts of water.[1]
- Ion-Exchange Membranes: The ionic nature of the polymer makes it suitable for use in ionexchange membranes.
- Nanocomposites: Incorporation of nanofillers into PIL-based hydrogels results in nanocomposite hydrogels with enhanced properties.[1]

The vinyl group allows for free-radical polymerization to form homopolymers or copolymers with tailored properties.[1][8]

Safety and Toxicology

Hazard Identification: **3-Methyl-1-vinyl-1H-imidazolium chloride** is classified as hazardous to the aquatic environment with long-lasting effects.[2]

Table 2: Toxicological Data

Test	Species	Route	Value	Source
Acute Oral Toxicity (LD50)	Rat	Oral	1130 mg/kg	[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	400 - 600 mg/kg	[7]

Handling and Safety Precautions:

- Personal Protective Equipment (PPE): Wear nitrile gloves, safety goggles (EN166), and a lab coat.[1]
- Engineering Controls: Use a fume hood for weighing and handling.[1]
- Spill Management: Absorb spills with an inert material like vermiculite, seal in containers, and dispose of as hazardous waste. Avoid rinsing with water to prevent environmental release.[1]



- Storage: Keep the container tightly closed and sealed until use. It is hygroscopic and should be refrigerated at temperatures between 2 and 8 °C. Keep away from heat and ignition sources. Store away from oxidizing agents.[7]
- Health Effects: Causes skin and eye burns.[7] Inhalation of spray mist can cause severe
 irritation to the respiratory tract.[7] Ingestion is harmful and can cause burns to the digestive
 tract.[7] Repeated or prolonged exposure can lead to target organ damage.[7]

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